

A Technical Guide to the Physicochemical Properties and Biological Significance of Glutaric Acid

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Compound of Interest

Compound Name: *Glutaric Acid*

Cat. No.: *B031238*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling point data for **glutaric acid**, detailed experimental protocols for their determination, and an exploration of key biological pathways and analytical workflows involving this important dicarboxylic acid. The information is curated to support research and development activities in the chemical and biomedical fields.

Physicochemical Data of Glutaric Acid

Glutaric acid, also known as pentanedioic acid, is a five-carbon linear dicarboxylic acid. Its physical properties are crucial for a variety of applications, from polymer synthesis to its role as a biomarker in metabolic disorders. The melting and boiling points are fundamental parameters for its purification, identification, and handling.

Property	Value	Conditions
Melting Point	95-99 °C[1][2][3][4][5]	Standard Pressure
Boiling Point	200 °C	20 mmHg
Boiling Point	302-304 °C	760 mmHg (with slight decomposition)

Experimental Protocols for Physical Property Determination

Accurate determination of melting and boiling points is essential for compound characterization and purity assessment. The following are standard laboratory protocols for these measurements.

Melting Point Determination: Capillary Method

The capillary method is a widely used and reliable technique for determining the melting point of a solid organic compound. This can be performed using a melting point apparatus or a Thiele tube.

Procedure using a Melting Point Apparatus:

- **Sample Preparation:** Ensure the **glutaric acid** sample is completely dry and finely powdered.
- **Capillary Tube Loading:** Pack the powdered sample into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** Place the capillary tube into the heating block of the melting point apparatus.
- **Heating:** Heat the sample rapidly to a temperature about 15-20°C below the expected melting point. Then, decrease the heating rate to 1-2°C per minute to allow for accurate observation.
- **Observation:** Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). The melting point is reported as this range.

Procedure using a Thiele Tube:

- **Sample Preparation and Loading:** Prepare the capillary tube with the sample as described above.

- **Apparatus Setup:** Attach the capillary tube to a thermometer using a rubber band. The sample should be level with the thermometer bulb.
- **Immersion:** Immerse the thermometer and attached capillary tube into the oil of a Thiele tube, ensuring the open end of the capillary is above the oil level.
- **Heating:** Gently heat the side arm of the Thiele tube with a small flame. The convection currents in the oil will ensure uniform heating.
- **Observation:** Record the temperature range from the first appearance of liquid to the complete liquefaction of the sample.

Boiling Point Determination: Distillation and Thiele Tube Methods

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a high-boiling-point liquid like **glutaric acid**, determination at reduced pressure is often preferred to prevent decomposition.

Procedure using Simple Distillation (at reduced pressure):

- **Apparatus Setup:** Assemble a simple distillation apparatus with a round-bottom flask, distillation head, condenser, receiving flask, and a thermometer. Ensure all connections are secure for vacuum application.
- **Sample and Boiling Chips:** Place the **glutaric acid** sample and a few boiling chips or a magnetic stir bar into the distillation flask.
- **Heating and Vacuum:** Begin heating the flask gently with a heating mantle. Apply a vacuum to the system and regulate it to the desired pressure (e.g., 20 mmHg).
- **Observation:** The liquid will begin to boil at a lower temperature under reduced pressure. The boiling point is the temperature at which the vapor condenses on the thermometer bulb and a steady drip of distillate is collected in the receiving flask. Record this temperature and the corresponding pressure.

Procedure using the Thiele Tube Method:

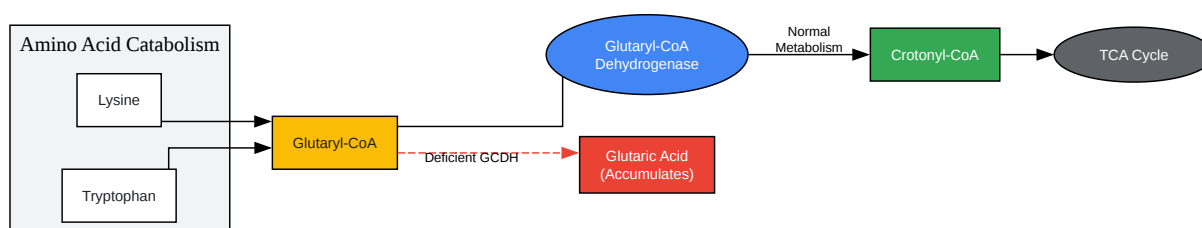
- **Sample Preparation:** Place a small amount of liquid **glutaric acid** into a small test tube. Invert a sealed capillary tube (sealed end up) into the test tube.
- **Apparatus Setup:** Attach the test tube to a thermometer and immerse it in a Thiele tube filled with a high-boiling-point oil.
- **Heating:** Heat the Thiele tube, and a stream of bubbles will emerge from the open end of the capillary tube.
- **Observation:** The boiling point is the temperature at which the stream of bubbles just ceases and the liquid begins to be drawn back into the capillary tube upon cooling.

Biological Pathways and Experimental Workflows

Glutaric acid is a key metabolite in certain biological pathways and its analysis is crucial for the diagnosis and monitoring of related metabolic disorders.

Glutaric Aciduria Type I: Metabolic Pathway

Glutaric aciduria type I is an inherited metabolic disorder caused by a deficiency of the enzyme glutaryl-CoA dehydrogenase. This enzyme is essential for the breakdown of the amino acids lysine, hydroxylysine, and tryptophan. Its deficiency leads to the accumulation of **glutaric acid** and 3-hydroxy**glutaric acid** in the body, which can cause neurological damage.

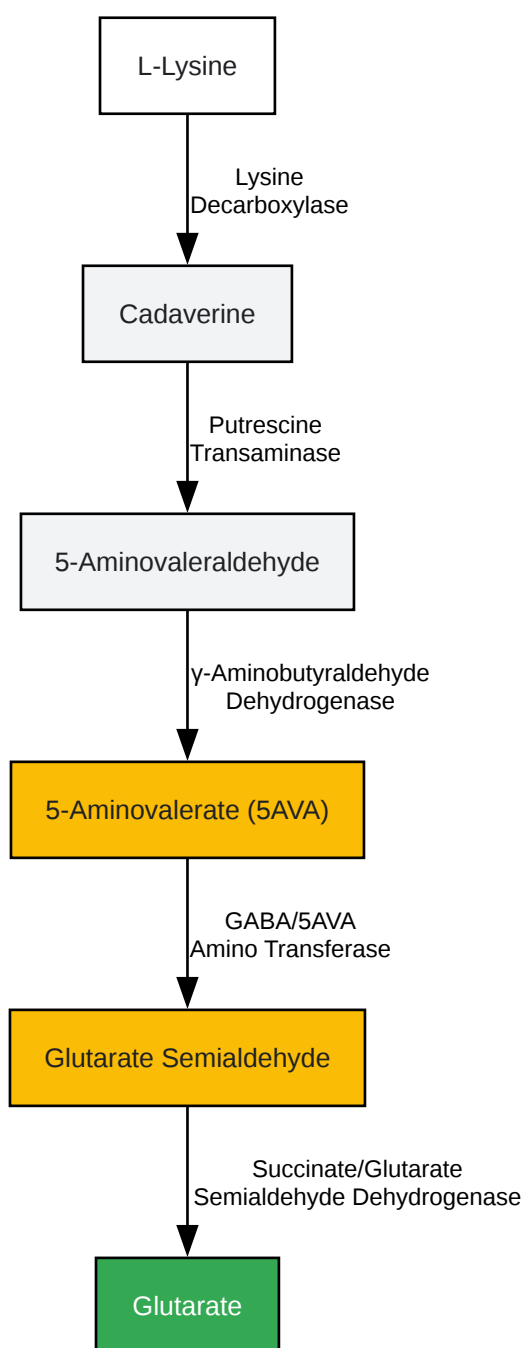


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Caption: Metabolic pathway of **glutaric acid** in **Glutaric Aciduria Type I**.

Synthetic Pathway for Glutarate Production

Researchers have engineered microorganisms like *Corynebacterium glutamicum* for the bio-based production of glutarate. One synthetic pathway involves the conversion of L-lysine to glutarate through a series of enzymatic steps.

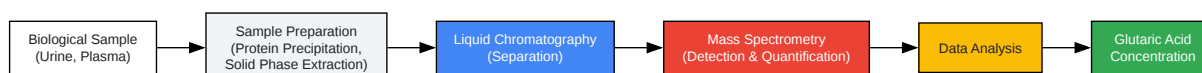


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Caption: Synthetic pathway for glutarate production in *C. glutamicum*.

Experimental Workflow for Glutaric Acid Analysis

The quantification of **glutaric acid** in biological samples is critical for the diagnosis and management of **glutaric aciduria**. Liquid chromatography-mass spectrometry (LC-MS) is a highly sensitive and specific method for this purpose.



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Caption: Experimental workflow for **glutaric acid** analysis by LC-MS.

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